

In-Depth Technical Guide: 2-Ethoxybenzyl Alcohol (CAS 71672-75-8)

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Compound of Interest

Compound Name: 2-Ethoxybenzyl alcohol

Cat. No.: B3021173

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Ethoxybenzyl alcohol, identified by CAS number 71672-75-8, is a substituted aromatic alcohol. This document provides a comprehensive overview of its chemical and physical properties, synthesis, and applications, with a particular focus on its role as a chemical intermediate in organic synthesis. While primarily utilized as a building block for more complex molecules, its potential biological activities, though not extensively documented, are also considered. Safety and handling information based on available data is provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

2-Ethoxybenzyl alcohol is a colorless to pale yellow liquid at room temperature. Its fundamental properties are summarized in the table below, compiled from various chemical suppliers and databases.

Property	Value	References
Molecular Formula	C ₉ H ₁₂ O ₂	[1]
Molecular Weight	152.19 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	265 °C	[2]
Density	1.074 g/mL	[2]
Refractive Index	1.532	[2]
Solubility	Sparingly soluble in water, soluble in common organic solvents like ethanol and ether.	[3]
CAS Number	71672-75-8	
IUPAC Name	(2-ethoxyphenyl)methanol	[1]
Synonyms	o-Ethoxybenzyl alcohol, Benzenemethanol, 2-ethoxy-	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Ethoxybenzyl alcohol**.

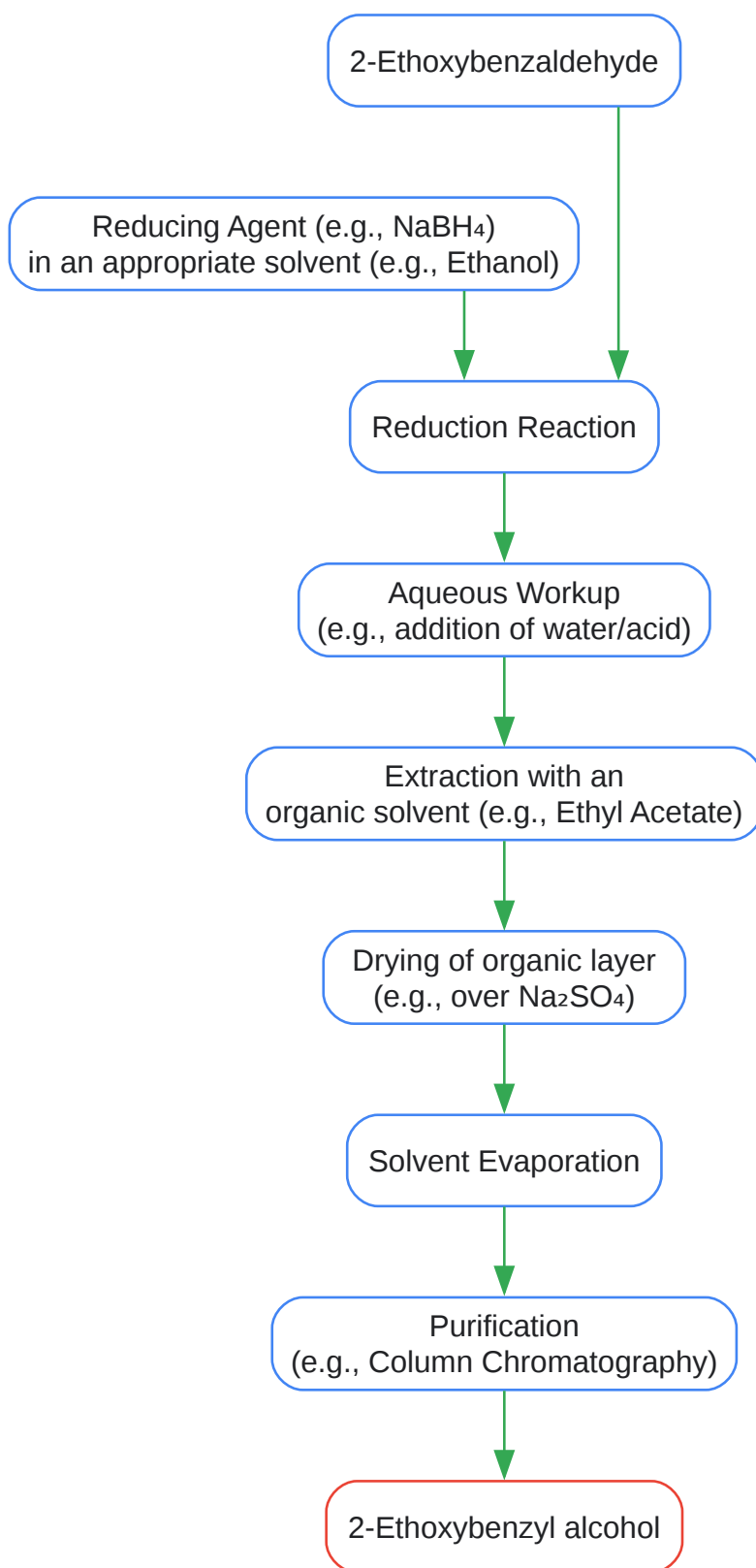
Spectroscopy	Data Summary
^1H NMR	Data for the structurally similar 4-ethoxybenzyl alcohol shows characteristic peaks for ethoxy protons (triplet and quartet), aromatic protons, and the benzylic CH_2 and OH protons.
^{13}C NMR	Expected signals include those for the ethoxy group carbons, the aromatic ring carbons (with distinct shifts due to the substituents), and the benzylic carbon.
IR Spectroscopy	Expected to show a broad O-H stretching band characteristic of alcohols, C-H stretching bands for the aromatic and aliphatic protons, C-O stretching bands, and aromatic C=C bending vibrations.
Mass Spectrometry	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns of a benzyl alcohol derivative. Predicted m/z for $[\text{M}+\text{H}]^+$ is 153.09100.[1]

Synthesis

While specific, detailed experimental protocols for the synthesis of **2-Ethoxybenzyl alcohol** are not readily available in peer-reviewed literature, a common synthetic route would involve the reduction of 2-ethoxybenzaldehyde or a derivative of 2-ethoxybenzoic acid.[4]

A plausible synthetic pathway is the reduction of 2-ethoxybenzaldehyde.

Experimental Workflow: Reduction of 2-Ethoxybenzaldehyde



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A potential workflow for the synthesis of **2-Ethoxybenzyl alcohol**.

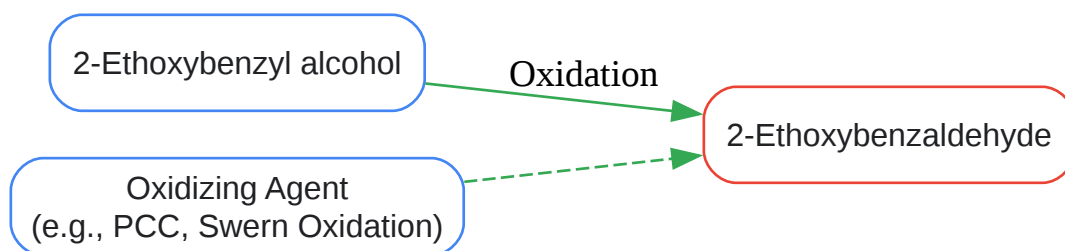
Uses in Research and Drug Development

2-Ethoxybenzyl alcohol primarily serves as a versatile intermediate in organic synthesis. Its utility is rooted in the reactivity of its primary alcohol functional group, which can undergo various transformations such as oxidation, esterification, and etherification.[3]

Intermediate in Chemical Synthesis

One of the key applications of **2-Ethoxybenzyl alcohol** is its role as a precursor in the synthesis of 2-ethoxybenzaldehyde.[5] This aldehyde is a valuable building block for various pharmaceuticals, fragrances, and dyes.[6] The conversion of the alcohol to the aldehyde can be achieved through controlled oxidation.

Logical Relationship: Synthesis of 2-Ethoxybenzaldehyde



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Oxidation of **2-Ethoxybenzyl alcohol** to 2-ethoxybenzaldehyde.

While patent literature suggests the use of alkoxy benzyl alcohols as intermediates in the synthesis of various compounds, including agrochemicals and pharmaceuticals, a direct and explicit link of **2-ethoxybenzyl alcohol** to a specific commercial drug is not prominently documented in the readily available scientific literature.[7][8]

Biological Activity and Mechanism of Action

There is currently no significant scientific literature that describes a specific biological activity or mechanism of action for **2-Ethoxybenzyl alcohol** itself. Its primary role appears to be that of a synthetic intermediate, where its structure is incorporated into a larger, biologically active molecule.

Studies on structurally similar compounds, such as 4-methoxybenzyl alcohol, have explored potential neuroprotective effects.[9] Additionally, other related benzoic acid derivatives have been investigated for their antioxidant properties.[10] However, it is crucial to note that these findings cannot be directly extrapolated to **2-Ethoxybenzyl alcohol** without dedicated biological studies.

Given the lack of information on its direct biological targets and signaling pathways, a corresponding diagram cannot be generated at this time. The scientific community's understanding of this molecule is currently limited to its chemical properties and synthetic applications.

Safety and Handling

Based on available Safety Data Sheets (SDS), **2-Ethoxybenzyl alcohol** is considered hazardous.[11]

- GHS Hazard Statements: Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[11]
- Precautionary Measures: It is recommended to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[11] Avoid inhalation of vapors and contact with skin and eyes.[11]
- Storage: Store in a cool, dry place in a tightly sealed container.[11]

For detailed safety information, always refer to the latest Safety Data Sheet provided by the supplier.

Conclusion

2-Ethoxybenzyl alcohol (CAS 71672-75-8) is a valuable chemical intermediate with well-defined physicochemical properties. Its primary utility lies in its application as a building block in organic synthesis, particularly for the preparation of 2-ethoxybenzaldehyde and potentially other more complex molecules. While the broader class of alkoxy benzyl alcohols has found applications in the pharmaceutical and agrochemical industries, the specific role of **2-ethoxybenzyl alcohol** in the synthesis of marketed drugs is not extensively documented. There is currently no substantial evidence to suggest that **2-Ethoxybenzyl alcohol** possesses

inherent biological activity. Therefore, its value to researchers and drug development professionals is primarily as a versatile synthetic precursor. Standard laboratory safety precautions should be observed when handling this compound. Further research is needed to explore its potential applications and any latent biological effects.

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